

Essential Safety and Logistical Information for Handling L-Methionine-1-¹³C

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Compound of Interest

Compound Name: L-Methionine-1-¹³C

Cat. No.: B1602258

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For researchers, scientists, and drug development professionals, the safe handling of isotopically labeled compounds like L-Methionine-1-¹³C is paramount. While the ¹³C isotope is stable and not radioactive, adherence to proper laboratory protocols is essential to ensure personnel safety and prevent contamination.[1][2] This guide provides a comprehensive overview of the necessary personal protective equipment (PPE), handling procedures, and disposal plans.

Summary of Key Safety Data

The following table summarizes the essential safety information for L-Methionine. The isotopic labeling with ¹³C does not significantly alter the chemical's primary hazards.

Parameter	Recommendation	Source
Eye Protection	Safety glasses with side shields or chemical goggles should be worn.	[1]
Hand Protection	Nitrile or other chemically resistant gloves are recommended.	[1]
Body Protection	A lab coat or other protective clothing should be worn to prevent skin contact.	[1]
Respiratory Protection	Not required under normal use with adequate ventilation. If dust is generated, a P1 (EN 143) or N95 (US) particulate respirator may be used.	[3][4]
Engineering Controls	Work in a well-ventilated area. A chemical fume hood is recommended when handling powders to prevent aerosolization.	[1]
First Aid - Inhalation	Move the person to fresh air. If not breathing, give artificial respiration.	[4]
First Aid - Skin Contact	Wash off with soap and plenty of water.	[4]
First Aid - Eye Contact	Rinse cautiously with water for several minutes.	[3][5]
First Aid - Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person.	[4]
Storage	Store in a cool, dry, and well-ventilated place. Keep the	[6]

container tightly closed.

Disposal

Dispose of waste in accordance with local, state, and federal regulations for chemical waste. Disposal procedures are generally the same as for the unlabeled compound. [\[1\]](#)[\[7\]](#)

Detailed Experimental Protocol for Safe Handling

This protocol outlines the step-by-step procedure for the safe handling of L-Methionine-1-¹³C in a laboratory setting.

1. Preparation and Precautionary Measures

- Training: Ensure all personnel handling the compound are trained on its potential hazards and safe handling procedures.[\[1\]](#)
- Area Designation: Designate a specific area for handling L-Methionine-1-¹³C to prevent cross-contamination.[\[1\]](#)
- Fume Hood Verification: If working with the powdered form, ensure the chemical fume hood is functioning correctly.[\[8\]](#)
- PPE Donning: Before handling, put on the required personal protective equipment: a lab coat, safety glasses with side shields or goggles, and nitrile gloves.[\[1\]](#)[\[8\]](#)

2. Handling and Use

- Weighing: When weighing the powdered compound, do so in a draft-shielded balance or within a chemical fume hood to minimize the risk of aerosolization.[\[1\]](#)
- Solution Preparation: If preparing a solution, add the solid L-Methionine-1-¹³C to the solvent slowly to avoid splashing.

- Experimental Procedures: Conduct all experimental work involving L-Methionine-1-¹³C within the designated area or a fume hood.

3. Post-Handling and Decontamination

- Glove Removal: After handling, remove gloves using the proper technique to avoid skin contact with any residual chemical.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.[\[1\]](#)[\[6\]](#)
- Work Surface Decontamination: Clean the work area with an appropriate cleaning agent (e.g., soap and water) to remove any potential contamination.[\[1\]](#)

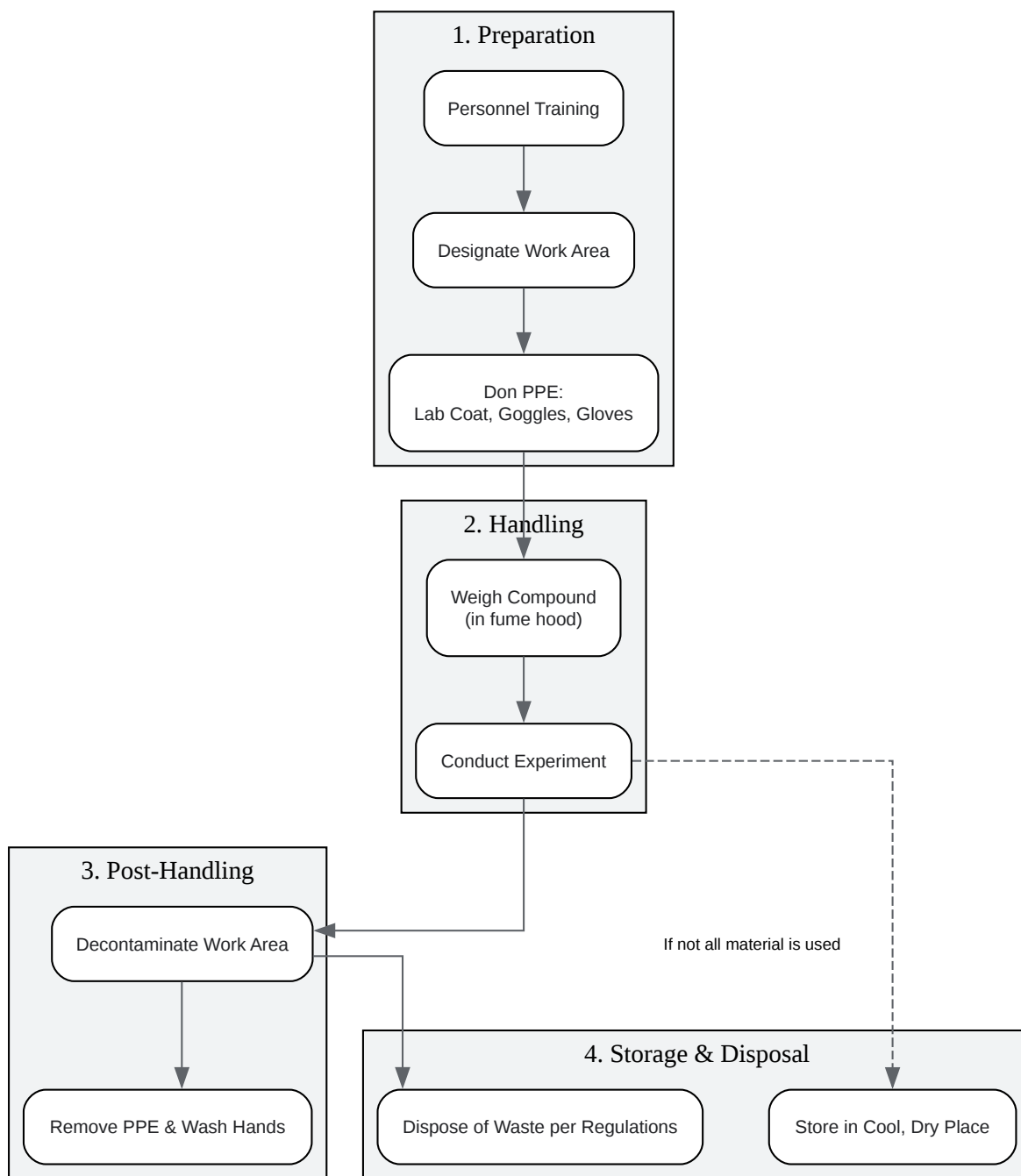
4. Storage

- Container Sealing: Ensure the container of L-Methionine-1-¹³C is tightly sealed after use.
- Storage Conditions: Store the compound in a cool, dry, and well-ventilated area away from incompatible materials.[\[6\]](#)

5. Disposal

- Waste Segregation: Collect all waste containing L-Methionine-1-¹³C in a designated and clearly labeled waste container.
- Disposal Compliance: Dispose of the chemical waste in accordance with all applicable local, state, and federal regulations.[\[1\]](#)[\[7\]](#) The disposal procedures are generally the same as for the unlabeled compound.[\[1\]](#)

Visual Workflow for Handling L-Methionine-1-¹³C



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